

Application Note: Butinoline Phosphate Dosage & Protocols for In Vivo Animal Studies

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Compound of Interest

Compound Name: *Butinoline phosphate*

CAS No.: *54118-66-0*

Cat. No.: *B1380909*

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Executive Summary & Pharmacological Rationale

Butinoline phosphate is a synthetic anticholinergic and antispasmodic agent structurally related to amino-alcohol esters. Unlike non-selective antimuscarinics (e.g., atropine) that exhibit widespread systemic side effects, Butinoline is often investigated for its targeted smooth muscle relaxant properties, particularly in the gastrointestinal (GI) and urogenital tracts.

Mechanism of Action: **Butinoline phosphate** acts primarily as a muscarinic receptor antagonist (specifically targeting M3 receptors on smooth muscle) and possesses a secondary direct myolytic effect (musculotropic activity), similar to papaverine. This dual mechanism allows it to inhibit spasms induced by both neurotropic (acetylcholine) and myotropic (barium chloride, histamine) agonists.

Core Directive: The "Why" Behind the Dose

In preclinical models, the goal is to identify the ED50 (Effective Dose 50) that inhibits smooth muscle spasm without inducing severe anticholinergic toxicity (e.g., tachycardia, mydriasis, urinary retention). Blindly applying human equivalent doses is insufficient due to species-specific metabolic differences in ester hydrolysis.

Chemical Identity & Formulation Strategy

Success in in vivo studies begins with precise formulation. **Butinoline phosphate** is a salt, conferring better aqueous solubility than its free base, but pH control is critical to prevent precipitation or hydrolysis.

Property	Specification
Compound Name	Butinoline Phosphate
CAS Number	54118-66-0
Molecular Weight	~389.38 g/mol (Salt)
Solubility	Soluble in water, saline, and PBS.
Storage	-20°C (Desiccated). Protect from light. [1]

Formulation Protocol (Standard Vehicle)

Target Concentration: 1 mg/mL to 10 mg/mL (depending on dose).

- Vehicle: Sterile 0.9% Saline (NaCl) or Phosphate Buffered Saline (PBS) pH 7.4.
- Preparation:
 - Weigh the required amount of **Butinoline Phosphate**.
 - Add 80% of the final volume of vehicle.
 - Vortex for 2-3 minutes. If dissolution is slow, warm gently to 37°C (do not boil).
 - Adjust volume to final target.
 - Sterilization: Filter through a 0.22 µm PVDF syringe filter. Do not autoclave the drug solution.
- Stability: Fresh preparation is required. Hydrolysis of the ester linkage may occur if left in aqueous solution >24 hours at room temperature.

Dosage Selection Strategy

The following dosage ranges are derived from allometric scaling of historical antispasmodic data and structural analogs (e.g., procyclidine, trihexyphenidyl).

Recommended Dosage Table (Rats & Mice)

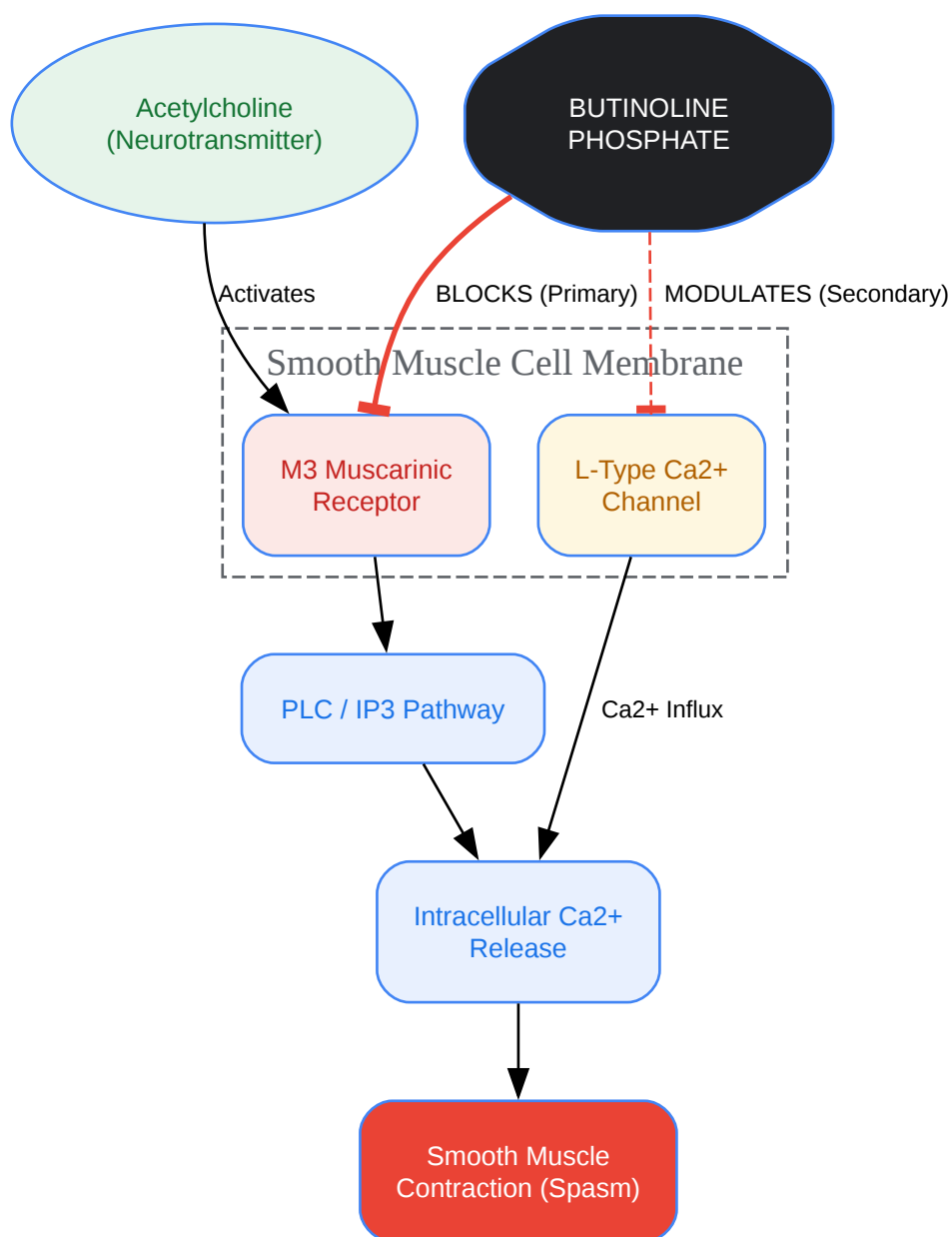
Species	Route	Low Dose (Exploratory)	Effective Range (Target)	High Dose (Toxicity Limit)	Administration Volume
Mouse	IP / SC	1 mg/kg	3 – 10 mg/kg	30 mg/kg	10 mL/kg
Mouse	PO (Oral)	5 mg/kg	10 – 50 mg/kg	100 mg/kg	10 mL/kg
Rat	IP / SC	0.5 mg/kg	1 – 5 mg/kg	20 mg/kg	5 mL/kg
Rat	PO (Oral)	2 mg/kg	5 – 25 mg/kg	50 mg/kg	5-10 mL/kg

“

Critical Note: The oral bioavailability of quaternary or charged amines can be variable. The PO dose is set 3-5x higher than the parenteral dose to account for first-pass metabolism and incomplete absorption.

Visualizing the Mechanism

The following diagram illustrates the dual pathway inhibition by **Butinoline Phosphate**.



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Figure 1: Mechanism of Action. Butinoline primarily antagonizes M3 receptors, preventing ACh-mediated calcium release, with secondary direct effects on calcium channels.

Experimental Protocols

Protocol A: Charcoal Meal Transit Test (Efficacy Model)

This is the "Gold Standard" for evaluating antispasmodic/antimotility drugs in vivo.

Objective: Determine the % inhibition of intestinal transit.

Materials:

- Activated Charcoal (10% suspension in 5% Gum Arabic).
- Test Animals: Swiss Albino Mice (20-25g) or Wistar Rats (180-220g), fasted for 18 hours (water ad libitum).

Workflow:

- Grouping: Randomize animals into 5 groups (n=6).
 - Group 1: Vehicle Control (Saline).
 - Group 2: Positive Control (Atropine Sulfate, 1 mg/kg IP).
 - Group 3: Butinoline Low Dose (e.g., 3 mg/kg).
 - Group 4: Butinoline Mid Dose (e.g., 10 mg/kg).
 - Group 5: Butinoline High Dose (e.g., 30 mg/kg).
- Drug Administration: Administer Vehicle or Drug (IP or PO) 30 minutes prior to the charcoal meal.
- Charcoal Meal: Administer 0.2 mL (mice) or 1.0 mL (rats) of the charcoal suspension orally via gavage.
- Termination: Euthanize animals exactly 20 minutes after charcoal administration.
- Measurement:
 - Surgically remove the small intestine (pylorus to caecum).
 - Measure the Total Length of the intestine.
 - Measure the Distance Traveled by the charcoal front.

- Calculation:

Protocol B: Pharmacokinetics (PK) Snapshot

Objective: Confirm systemic exposure and half-life (

).

Workflow:

- Dosing: Administer single bolus dose (e.g., 5 mg/kg IV or 10 mg/kg PO) to rats (n=3 per timepoint).
- Sampling: Collect blood (tail vein or saphenous) at: 0.08, 0.25, 0.5, 1, 2, 4, 8, and 24 hours.
- Processing: Centrifuge at 4000g for 10 min to harvest plasma. Store at -80°C.
- Analysis: LC-MS/MS.
 - Note: Since Butinoline is an ester, stabilize plasma immediately with an esterase inhibitor (e.g., NaF or PMSF) if instability is suspected during method development.

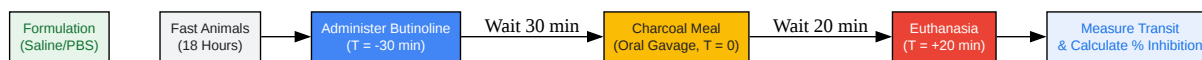
Safety & Toxicology Monitoring

While Butinoline is an antispasmodic, high doses trigger systemic anticholinergic toxicity.

Stop Criteria (Humane Endpoints):

- Severe Mydriasis: Fixed, dilated pupils unresponsive to light.
- Tachycardia: Heart rate >500 bpm (mice) or >450 bpm (rats) sustained.
- CNS Effects: Tremors, convulsions, or severe ataxia.
- Retention: Abdominal distension due to urinary retention (palpate bladder).

Workflow Diagram



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Figure 2: Experimental Timeline for Charcoal Meal Transit Test.

References

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